

Using 2,3-Difluoro-4-iodophenylacetic acid as a pharmaceutical intermediate

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: 2,3-Difluoro-4-iodophenylacetic acid

CAS No.: 887586-60-9

Cat. No.: B3043625

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Application Note: **2,3-Difluoro-4-iodophenylacetic Acid** as a Modular Scaffold in Medicinal Chemistry

Abstract

This technical guide outlines the utility of **2,3-Difluoro-4-iodophenylacetic acid** (CAS 1134335-90-8) as a high-value intermediate for drug discovery. Specifically designed for researchers targeting kinase inhibitors (e.g., MEK/ERK pathways) and protein-protein interaction modulators, this compound offers a rare combination of metabolic stability (via the 2,3-difluoro motif) and orthogonal reactivity (via the 4-iodo and acetic acid handles). This note provides optimized protocols for Suzuki-Miyaura cross-coupling and amide bond formation, ensuring high yields and reproducible scale-up.

Chemical Rationale & Pharmacophore Utility[1]

The strategic value of **2,3-difluoro-4-iodophenylacetic acid** lies in its ability to address two common failure modes in lead optimization: metabolic liability and solubility.

- **Metabolic Blockade (The Fluorine Effect):** The 2,3-difluoro substitution pattern is not merely decorative. It electronically deactivates the phenyl ring, protecting it from oxidative metabolism (hydroxylation) by Cytochrome P450 enzymes. Furthermore, the fluorine atoms modulate the pKa of the acetic acid tail and increase overall lipophilicity (), enhancing membrane permeability without sacrificing solubility as drastically as chlorine or bromine substitutions [1].
- **The Iodine "Handle":** The iodine atom at the 4-position is a "privileged" leaving group. It allows for highly selective Palladium-catalyzed cross-coupling reactions (Suzuki, Sonogashira, Heck) under mild conditions that leave the carboxylic acid (or its ester) intact. This enables the rapid construction of biaryl libraries, a cornerstone of kinase inhibitor design [2].
- **The Acetic Acid "Tail":** This moiety serves as a versatile linker. It can be coupled to amines to generate peptidomimetics or cyclized to form fused ring systems (e.g., indoles or isoquinolines) depending on the coupling partner.

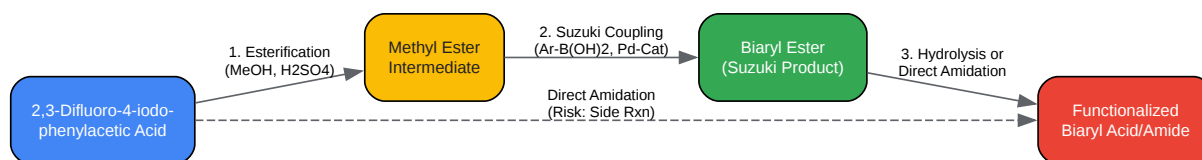
Handling & Stability

- **Storage:** Store at 2–8°C under inert atmosphere (Argon/Nitrogen). The compound is light-sensitive due to the carbon-iodine bond; amber vials are mandatory.
- **Solubility:** Soluble in DMSO, DMF, MeOH, and EtOAc. Limited solubility in water and non-polar hydrocarbons (Hexane).
- **Safety:** Standard PPE. Avoid contact with strong oxidizers.

Synthetic Workflows & Protocols

The following protocols are designed for "Orthogonal Functionalization." We recommend a Protect-Couple-Deprotect strategy for maximum yield, although direct coupling on the free acid is possible with specialized ligands.

Visualizing the Workflow



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Figure 1: Recommended synthetic workflow. The ester route (solid lines) prevents catalyst poisoning by the free carboxylate during the Suzuki step.

Protocol A: Methyl Esterification (Protection)

Rationale: Protecting the acid prevents the formation of inhibitory Pd-carboxylate complexes during cross-coupling.

- **Dissolution:** Dissolve 10.0 g (33.5 mmol) of **2,3-Difluoro-4-iodophenylacetic acid** in 100 mL of anhydrous Methanol (MeOH).
- **Catalysis:** Add 0.5 mL of concentrated Sulfuric Acid () dropwise.
- **Reflux:** Heat to reflux (65°C) for 4 hours. Monitor by TLC (System: 20% EtOAc/Hexane; Product ~0.6, SM ~0.1).
- **Workup:** Cool to RT. Concentrate in vacuo to ~20 mL. Dilute with EtOAc (100 mL) and wash with Sat. (2 x 50 mL) and Brine (50 mL).
- **Isolation:** Dry over , filter, and concentrate.

- Expected Yield: >95% (Off-white solid).

- QC Check:

NMR should show a singlet methyl peak at ~3.7 ppm.

Protocol B: Suzuki-Miyaura Cross-Coupling

Rationale: Installing the biaryl motif.^[1] The use of

is preferred for its stability against air and moisture compared to

.

Reagents:

- Substrate: Methyl 2-(2,3-difluoro-4-iodophenyl)acetate (1.0 equiv)
- Boronic Acid: Aryl-boronic acid (e.g., 4-Pyridylboronic acid) (1.2 equiv)
- Catalyst:
(0.05 equiv / 5 mol%)
- Base:
(3.0 equiv)
- Solvent: 1,4-Dioxane / Water (4:1 ratio)

Step-by-Step:

- Preparation: In a microwave vial or round-bottom flask, combine the ester substrate, boronic acid, and base.
- Degassing (Critical): Add the solvent mixture. Sparge with Argon gas for 10 minutes. Note: Oxygen is the primary cause of Suzuki reaction failure.
- Catalyst Addition: Add the Palladium catalyst quickly and seal the vessel under Argon.

- Reaction: Heat to 90°C for 4–12 hours (or 110°C for 30 min in a microwave reactor).
- Quench: Cool to RT. Filter through a Celite pad to remove Palladium black. Wash the pad with EtOAc.
- Extraction: Wash the filtrate with water and brine. Dry organic phase over
.[\[2\]](#)
- Purification: Flash Column Chromatography (Gradient: 0-50% EtOAc in Hexanes).
 - Target Yield: 75–90%.

Protocol C: Amide Coupling (Linker Functionalization)

Rationale: Converting the tail into a functional handle (e.g., for PROTAC linkers or solubilizing groups).

Reagents:

- Substrate: **2,3-Difluoro-4-iodophenylacetic acid** (or the hydrolyzed biaryl acid)
- Amine:
(1.1 equiv)
- Coupling Agent: HATU (1.2 equiv)
- Base: DIPEA (Hunig's Base) (3.0 equiv)
- Solvent: DMF (Anhydrous)[\[3\]](#)

Step-by-Step:

- Activation: Dissolve the Acid (1.0 equiv) and HATU (1.2 equiv) in DMF (0.1 M concentration). Add DIPEA (1.5 equiv) and stir at RT for 15 minutes. Color change to yellow/orange is normal.
- Coupling: Add the Amine (1.1 equiv) and the remaining DIPEA (1.5 equiv).

- Reaction: Stir at RT for 2–4 hours. Monitor by LC-MS (Acid peak disappearance).
- Workup: Dilute with EtOAc (10x reaction volume). Wash with 1N HCl (if product is not basic), Sat.
 , and
 (5% aq solution) to remove DMF.
- Purification: Recrystallization or Reverse-Phase HPLC depending on polarity.

Analytical Data Summary

Property	Value / Specification	Notes
Appearance	White to off-white powder	Darkens upon light exposure (Iodine liberation)
Molecular Weight	298.03 g/mol	
Melting Point	148–152°C	Sharp melting point indicates high purity
¹ H NMR (DMSO-d ₆)	12.5 (s, 1H, COOH), 7.6 (m, 1H, Ar-H), 7.1 (m, 1H, Ar-H), 3.6 (s, 2H, CH ₂)	Distinctive splitting due to F-H coupling
¹⁹ F NMR	-115.2, -138.5 ppm	Large coupling constants () observed
Mass Spec (ESI)	[M-H] ⁻ = 296.9	Negative mode is preferred for carboxylic acids

References

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- To cite this document: BenchChem. [Using 2,3-Difluoro-4-iodophenylacetic acid as a pharmaceutical intermediate]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b3043625/docs#using-2-3-difluoro-4-iodophenylacetic-acid-as-a-pharmaceutical-intermediate>]

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